

Application Notes and Protocols for Assessing mRNA Vaccine Immunogenicity in Animal Models

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Introduction

The rapid development and deployment of messenger RNA (mRNA) vaccines have revolutionized the landscape of vaccinology. These vaccines offer a versatile and potent platform for inducing robust immune responses against a variety of pathogens. Preclinical evaluation of mRNA vaccine candidates in relevant animal models is a critical step in their development pipeline, providing essential data on immunogenicity and safety prior to human clinical trials. This document provides detailed application notes and protocols for assessing the immunogenicity of mRNA vaccines in common animal models.

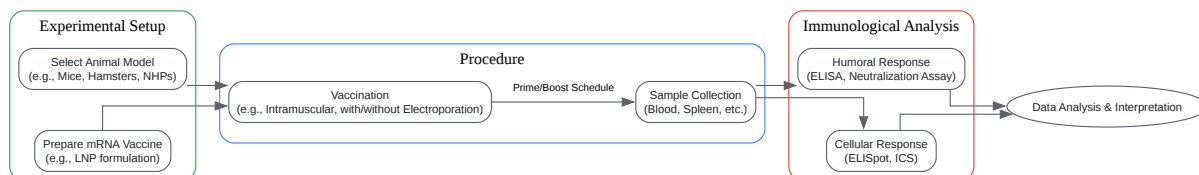
Animal Models for mRNA Vaccine Immunogenicity Testing

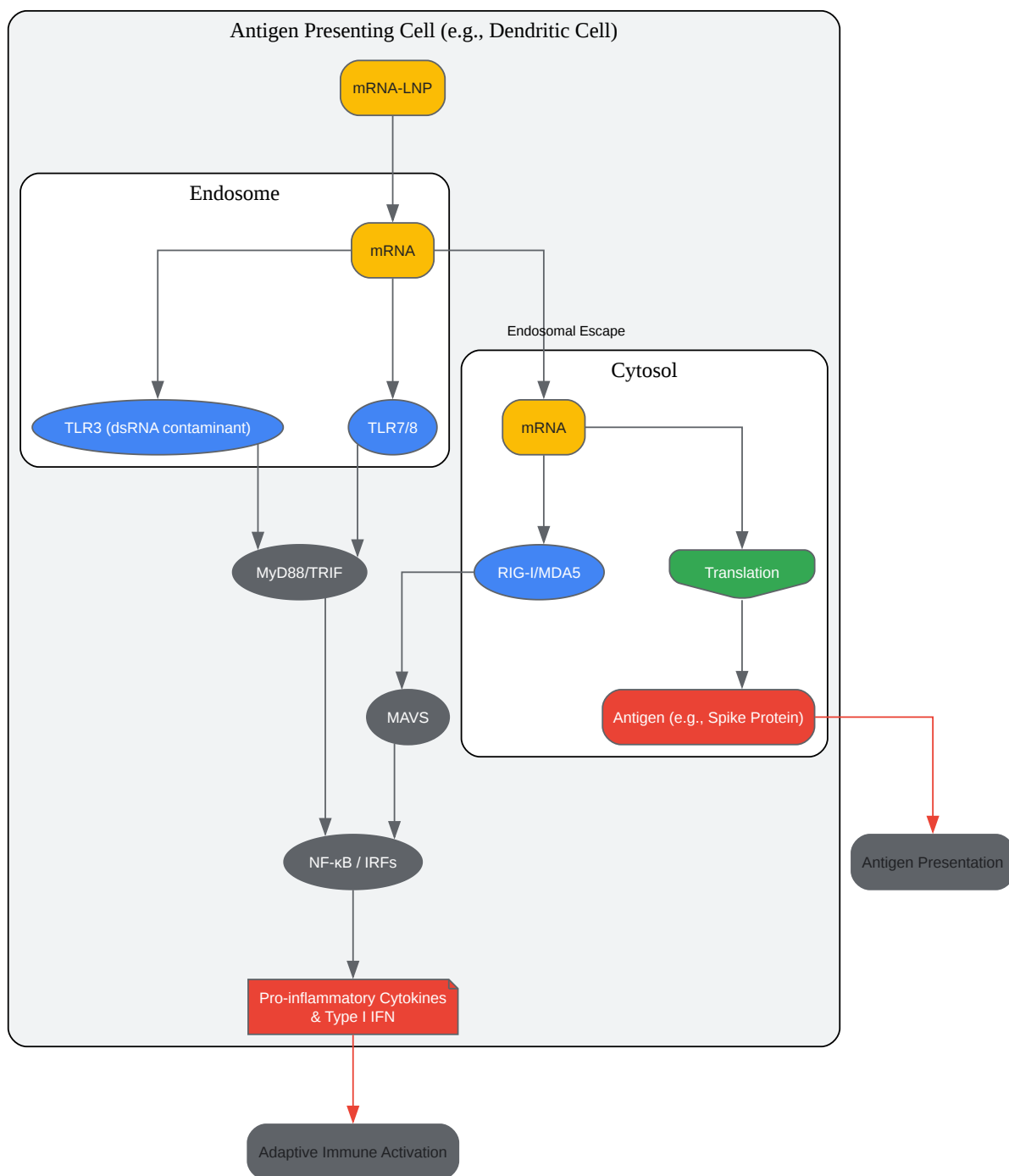
A variety of animal models are utilized to evaluate the immunogenicity of mRNA vaccines, each with unique advantages. The choice of model often depends on the specific research question and the pathogen being studied.

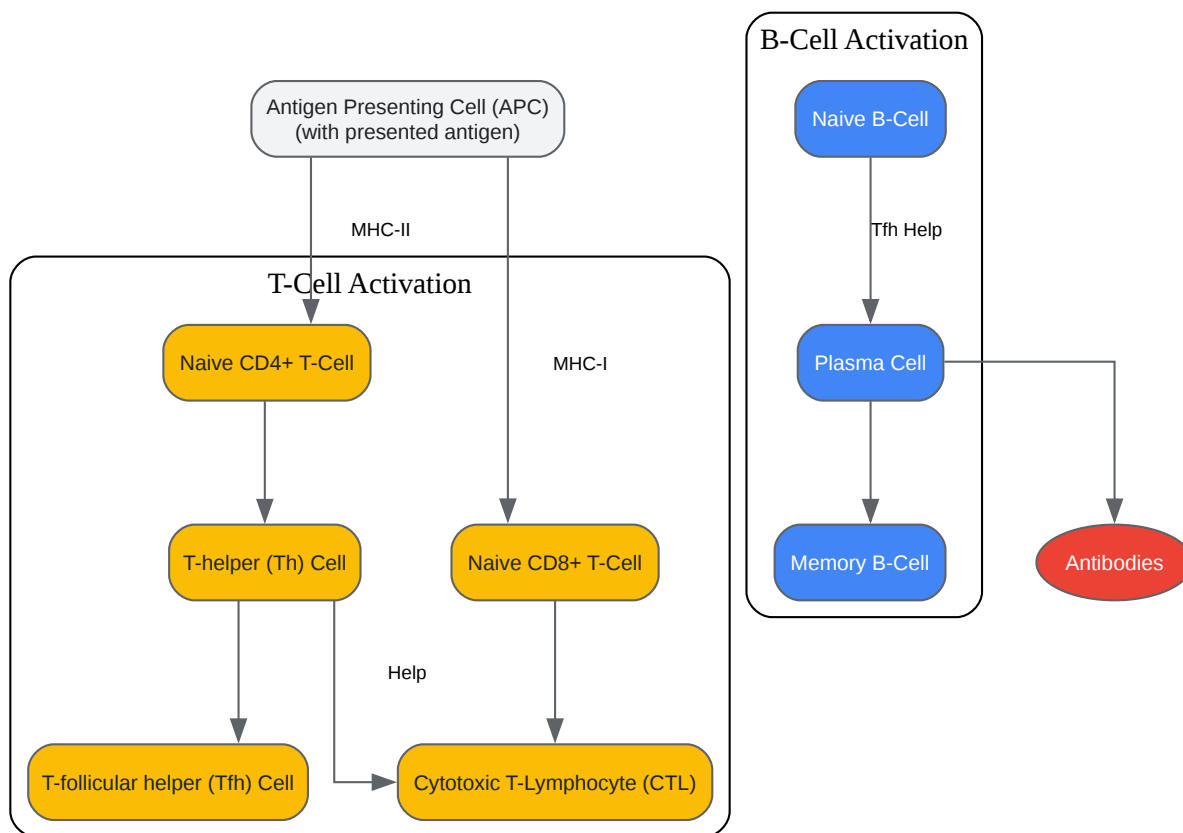
- **Mice:** Inbred mouse strains such as BALB/c and C57BL/6 are the most common initial models due to their well-characterized immune systems, genetic tractability, and availability of immunological reagents.[1][2][3][4][5] Transgenic mice, such as those expressing the human ACE2 receptor (K18-hACE2), are invaluable for SARS-CoV-2 vaccine research as they permit viral challenge studies.[5]
- **Syrian Golden Hamsters:** This model is highly susceptible to SARS-CoV-2 infection and develops a lung pathology that closely resembles human COVID-19, making it a valuable tool for efficacy studies.[6][7][8][9]
- **Guinea Pigs & Rabbits:** These models are also used in preclinical immunogenicity studies, often to assess antibody responses.
- **Non-Human Primates (NHPs):** Rhesus macaques and cynomolgus monkeys are considered the most relevant preclinical models due to their close phylogenetic relationship to humans. [1][10][11][12][13] Their immune systems share many similarities with humans, providing critical data on vaccine immunogenicity and protection that is highly translatable to clinical outcomes.

Experimental Workflow for Immunogenicity Assessment

The general workflow for assessing mRNA vaccine immunogenicity in animal models involves vaccination, sample collection, and immunological analysis.







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